

Ethyl 5-(4-nitrophenyl)-5-oxovalerate: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Ethyl 5-(4-nitrophenyl)-5-oxovalerate

Cat. No.: B1327885

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl 5-(4-nitrophenyl)-5-oxovalerate is a ketoester derivative containing a nitroaromatic moiety. While specific detailed studies on this compound are not extensively available in public literature, its structural features suggest potential applications in medicinal chemistry and materials science. This document provides a comprehensive overview of its probable synthesis, physicochemical properties, and potential biological activities based on the analysis of related compounds and established chemical principles. This guide is intended to serve as a foundational resource for researchers interested in the exploration and application of this and similar molecules.

Chemical Properties and Data

Based on its structure, the key physicochemical properties of **Ethyl 5-(4-nitrophenyl)-5-oxovalerate** can be predicted. These properties are essential for its handling, characterization, and application in experimental settings.

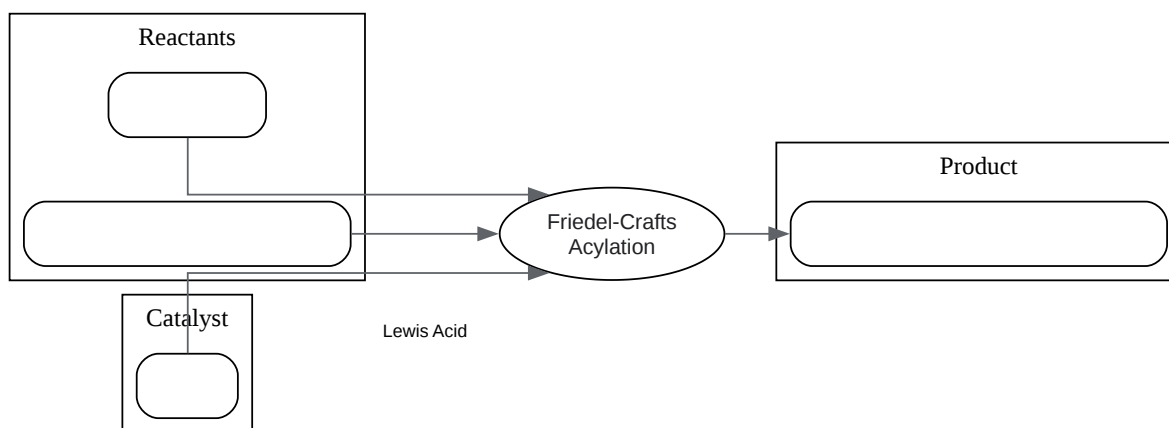
Property	Value	Source
Molecular Formula	C ₁₃ H ₁₅ NO ₅	
Molecular Weight	265.26 g/mol	
IUPAC Name	Ethyl 5-(4-nitrophenyl)-5-oxopentanoate	
CAS Number	Not available	
Appearance	Expected to be a solid	
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Expected to be soluble in common organic solvents like dichloromethane, ethyl acetate, and acetone.	

Synthesis

A plausible and efficient method for the synthesis of **Ethyl 5-(4-nitrophenyl)-5-oxovalerate** is the Friedel-Crafts acylation of nitrobenzene with a suitable acylating agent.

Proposed Synthetic Pathway

The reaction involves the electrophilic substitution of a hydrogen atom on the nitrobenzene ring with an acyl group derived from an ethyl ester of a C5 dicarboxylic acid derivative.



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Caption: Proposed Friedel-Crafts acylation for the synthesis of **Ethyl 5-(4-nitrophenyl)-5-oxovalerate**.

Detailed Experimental Protocol (Hypothetical)

This protocol is a general guideline based on standard Friedel-Crafts acylation procedures. Optimization of reaction conditions may be necessary.

Materials:

- Nitrobenzene
- Ethyl 4-(chloroformyl)butanoate (or glutaric anhydride and subsequent esterification)
- Anhydrous aluminum chloride (AlCl_3)
- Anhydrous dichloromethane (DCM)
- Hydrochloric acid (1 M)
- Saturated sodium bicarbonate solution

- Brine
- Anhydrous sodium sulfate
- Ethyl acetate
- Hexane

Procedure:

- **Reaction Setup:** To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add anhydrous aluminum chloride (1.2 eq) and anhydrous DCM. Cool the suspension to 0 °C in an ice bath.
- **Addition of Acylating Agent:** Slowly add ethyl 4-(chloroformyl)butanoate (1.0 eq) dissolved in anhydrous DCM to the stirred suspension.
- **Addition of Nitrobenzene:** After the addition of the acylating agent, add nitrobenzene (1.0 eq) dropwise, maintaining the temperature at 0 °C.
- **Reaction:** Allow the reaction mixture to stir at 0 °C for 1 hour and then at room temperature for 4-6 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, carefully pour the reaction mixture into a flask containing crushed ice and 1 M HCl. Separate the organic layer and extract the aqueous layer with DCM (3 x 50 mL).
- **Purification:** Combine the organic layers and wash with saturated sodium bicarbonate solution, water, and brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- **Chromatography:** Purify the crude product by column chromatography on silica gel using a mixture of ethyl acetate and hexane as the eluent.
- **Characterization:** Characterize the purified product by ^1H NMR, ^{13}C NMR, FT-IR, and mass spectrometry.

Potential Biological Activities and Experimental Protocols

Nitroaromatic compounds are known to exhibit a wide range of biological activities. The presence of the 4-nitrophenyl group in **Ethyl 5-(4-nitrophenyl)-5-oxovalerate** suggests that it could be a candidate for various biological screenings.

Areas of Investigation

Biological Activity	Rationale
Antimicrobial	The nitro group can be reduced by microbial nitroreductases to form cytotoxic radical species. [1] [2] [3] [4]
Anticancer	Nitroaromatic compounds can act as bioreductive prodrugs, being selectively activated in the hypoxic environment of tumors. [5] [6]
Enzyme Inhibition	The electrophilic nature of the aromatic ring and the keto group could allow for interactions with active sites of various enzymes.

General Protocol for In Vitro Cytotoxicity Assay (MTT Assay)

This protocol outlines a common method to assess the cytotoxic potential of a compound against a cancer cell line.

Materials:

- Human cancer cell line (e.g., HeLa, MCF-7)
- Dulbecco's Modified Eagle's Medium (DMEM)
- Fetal Bovine Serum (FBS)

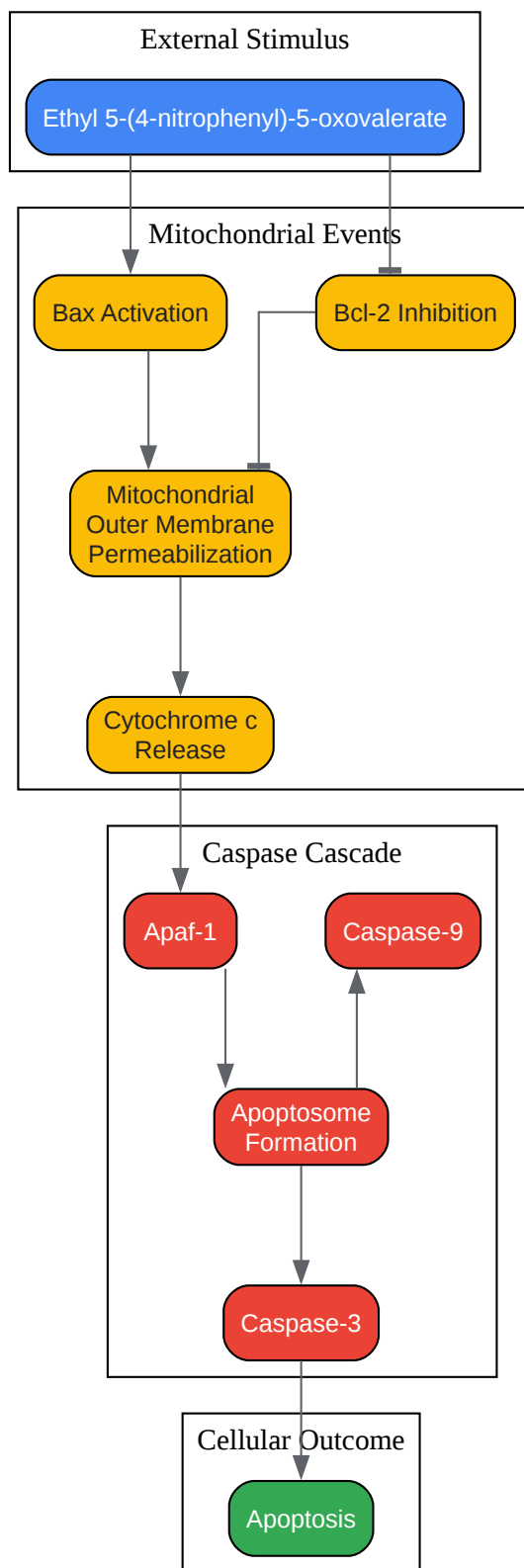
- Penicillin-Streptomycin solution
- Trypsin-EDTA
- Phosphate Buffered Saline (PBS)
- **Ethyl 5-(4-nitrophenyl)-5-oxovalerate** (dissolved in DMSO)
- 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) solution
- Dimethyl sulfoxide (DMSO)
- 96-well plates

Procedure:

- Cell Seeding: Seed the cells in a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours at 37 °C in a 5% CO₂ incubator.
- Compound Treatment: Prepare serial dilutions of **Ethyl 5-(4-nitrophenyl)-5-oxovalerate** in culture medium. Replace the medium in the wells with the medium containing different concentrations of the compound. Include a vehicle control (DMSO) and a positive control (e.g., doxorubicin).
- Incubation: Incubate the plate for 48-72 hours.
- MTT Addition: Add MTT solution to each well and incubate for 4 hours.
- Formazan Solubilization: Remove the medium and add DMSO to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability for each concentration and determine the IC₅₀ value (the concentration of the compound that inhibits 50% of cell growth).^{[7][8][9]}

Potential Signaling Pathway Involvement

Given the potential anticancer activity, a hypothetical signaling pathway that could be investigated is the induction of apoptosis through the mitochondrial pathway.



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Caption: Hypothetical mitochondrial-mediated apoptosis pathway that could be modulated by **Ethyl 5-(4-nitrophenyl)-5-oxovalerate**.

Conclusion

Ethyl 5-(4-nitrophenyl)-5-oxovalerate represents an interesting, yet underexplored, chemical entity. Based on established chemical principles and the known activities of related nitroaromatic compounds, it holds promise as a scaffold for the development of novel therapeutic agents, particularly in the areas of antimicrobial and anticancer research. The synthetic route via Friedel-Crafts acylation is straightforward, and a variety of in vitro assays can be employed to elucidate its biological potential. Further investigation into this and structurally similar molecules is warranted to fully understand their chemical and biological properties.

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